

Echinenone CAS number and chemical identifiers

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Compound of Interest

Compound Name: *Echinenone*

Cat. No.: *B051690*

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Echinenone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

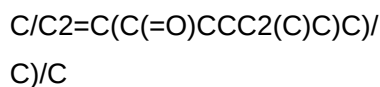
This technical guide provides a detailed overview of **Echinenone**, a naturally occurring ketocarotenoid. It covers its fundamental chemical identifiers, biosynthetic pathway, and a key experimental workflow, offering valuable information for its application in research and development.

Chemical Identifiers and Properties

Echinenone is a xanthophyll, a class of oxygen-containing carotenoid pigments.^[1] It is characterized by the presence of a keto group on one of its β -ionone rings. This structural feature imparts specific chemical and physical properties that are distinct from its precursor, β -carotene.

A comprehensive summary of its chemical identifiers is presented in the table below for easy reference and comparison. This data is crucial for substance registration, database searches, and analytical characterizations.

Identifier	Value	Source
CAS Number	432-68-8	[2] [3] [4] [5] [6] [7] [8]
IUPAC Name	β,β -Caroten-4-one	[1]
2,4,4-trimethyl-3- [(1E,3E,5E,7E,9E,11E,13E,15 E,17E)-3,7,12,16-tetramethyl- 18-(2,6,6-trimethylcyclohex-1- en-1-yl)octadeca- 1,3,5,7,9,11,13,15,17-nonaen- 1-yl]cyclohex-2-en-1-one	[2] [7]	
Chemical Formula	C40H54O	[1] [2] [3] [4] [5] [6] [7] [8]
Molecular Weight	550.87 g/mol	[1] [7]
550.9 g/mol	[2]	
550.86 g/mol	[3] [6] [8]	
550.868 g/mol	[4]	
InChI	InChI=1S/C40H54O/c1-30(18- 13-20-32(3)23-25-36-34(5)22- 15-28-39(36,7)8)16-11-12-17- 31(2)19-14-21-33(4)24-26-37- 35(6)38(41)27-29- 40(37,9)10/h11-14,16-21,23- 26H,15,22,27-29H2,1- 10H3/b12-11+,18-13+,19- 14+,25-23+,26-24+,30-16+,31- 17+,32-20+,33-21+	[2] [9] [10] [11]
InChIKey	QXNWZXMBUKUYMD- QQGJMDNJSA-N	[2] [7] [8] [9] [10] [11]
SMILES	CC1=C(C(CCC1) (C)C)/C=C/C(=C/C=C/C(=C/C =C/C=C(\C)/C=C/C=C(\C)/C=	[2] [6]

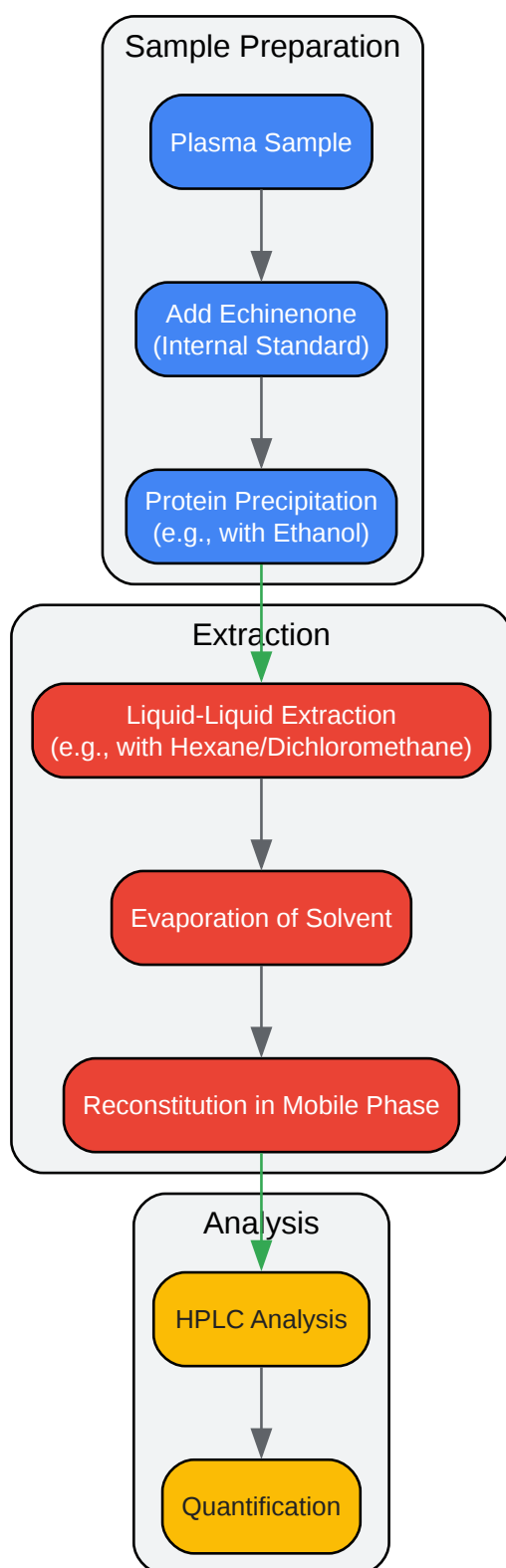


Biosynthesis of Echinenone

Echinenone is synthesized from β -carotene through an oxidation process.^[12] This conversion is a critical step in the biosynthesis of various ketocarotenoids in several organisms, including cyanobacteria and marine invertebrates.^{[1][3]} The enzyme responsible for this reaction is a β -carotene ketolase, often referred to as CrtW or CrtO.^{[1][7]} This enzyme introduces a keto group at the 4-position of one of the β -ionone rings of β -carotene.

The following diagram illustrates the single-step enzymatic conversion of β -carotene to **Echinenone**.





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